

# Introduction: A Proactive Approach to the Safety of a Niche Reagent

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## Compound of Interest

Compound Name: 1-Bromo-3-chloro-2-nitrobenzene

Cat. No.: B3037777

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**1-Bromo-3-chloro-2-nitrobenzene** is a halogenated nitroaromatic compound, a class of molecules pivotal as intermediates in complex organic synthesis, particularly within pharmaceutical and specialty chemical development. Its unique substitution pattern offers specific reactivity that is valuable to the medicinal chemist. However, the very features that impart this synthetic utility—the presence of nitro and halo groups on an aromatic ring—also signal a need for a rigorous and well-understood safety protocol.

This guide moves beyond a simple recitation of Safety Data Sheet (SDS) sections. It is designed for the laboratory professional, providing not only the critical safety data but also the scientific rationale behind the recommended procedures. Due to the limited availability of aggregated hazard data for this specific isomer (CAS 59772-48-4), this document employs a standard toxicological practice: leveraging data from the closely related and better-characterized isomer, 1-Bromo-2-chloro-3-nitrobenzene (CAS 3970-37-4), to establish a conservative and proactive safety framework. This approach ensures that researchers can manage the potential risks authoritatively, grounding their handling protocols in robust chemical principles.

## Chapter 1: Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is the foundation of its safe handling. These properties dictate its behavior under laboratory conditions and inform decisions regarding storage, spill response, and personal protective equipment.

## 1.1 Identification

Identifier	Value	Source
IUPAC Name	1-bromo-3-chloro-2-nitrobenzene	[1]
CAS Number	59772-48-4	[1]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrClNO <sub>2</sub>	[1]
Molecular Weight	236.45 g/mol	[1]
Synonyms	2-Bromo-6-chloronitrobenzene	[1]

## 1.2 Physicochemical Data

Property	Value	Significance in Handling
Physical State	Solid (predicted)	Potential for dust generation during transfer.
Melting Point	57-60°C (for isomer 1-bromo-2-chloro-3-nitrobenzene)	[2]
Boiling Point	290.4 ± 20.0 °C (Predicted for isomer)	[2]
Density	1.827 ± 0.06 g/cm <sup>3</sup> (Predicted for isomer)	[2]
Solubility	Slightly soluble in Chloroform and Methanol (for isomer)	[2]

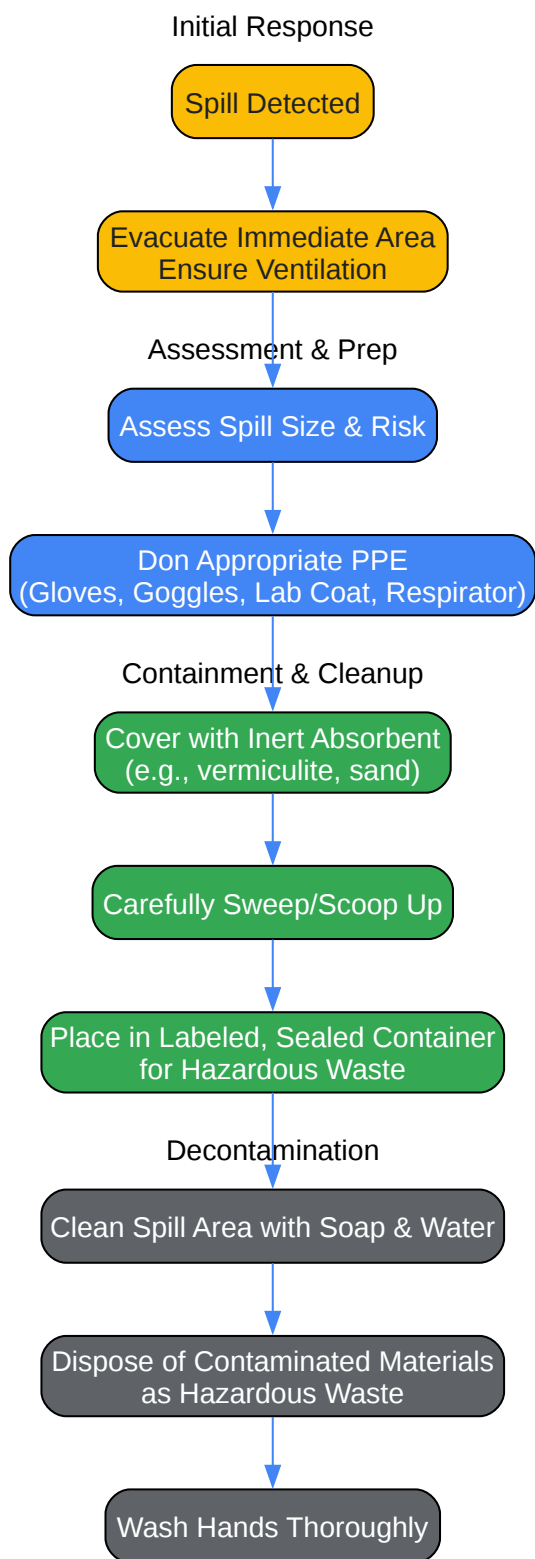
## Chapter 2: Comprehensive Hazard Assessment

While specific GHS classification for **1-bromo-3-chloro-2-nitrobenzene** is not aggregated in the provided sources, the profile of its isomer, 1-bromo-2-chloro-3-nitrobenzene, provides a reliable basis for risk assessment. The following hazards are officially reported for the isomer and should be assumed for the title compound.[3][4]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

These classifications mandate careful handling to prevent ingestion, skin/eye contact, and inhalation of dusts or vapors.

## 2.1 GHS Hazard Summary



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